

# Proper Disposal Procedures: 1-Butoxy-2-nitrobenzene

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## Compound of Interest

Compound Name: 1-Butoxy-2-nitrobenzene

CAS No.: 7252-51-9

Cat. No.: B1615586

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## Executive Safety Profile & Hazard Identification[1]

**1-Butoxy-2-nitrobenzene** (CAS: 7252-51-9) represents a specific class of nitroaromatic ethers. While often used as a synthesis intermediate, its disposal requires a nuanced understanding of two functional groups: the nitro group (implying toxicity and thermal sensitivity) and the butoxy ether linkage (implying potential peroxide formation and combustibility).

### Immediate Hazards:

- **Acute Toxicity:** Like many nitroaromatics, this compound can be absorbed through the skin and may induce methemoglobinemia (interference with oxygen transport in blood).
- **Combustibility:** It is a high-boiling organic liquid. While not highly flammable like diethyl ether, it is combustible and releases toxic nitrogen oxides (NO<sub>x</sub>) upon burning.
- **Reactivity:** Incompatible with strong bases (risk of nucleophilic aromatic substitution exotherms) and strong oxidizers.

## Pre-Disposal Characterization (The "Stop & Check" Phase)

Before moving the container, you must validate the state of the chemical.[1] Do not assume "standard organic waste" without this assessment.

Parameter	Check / Action	Scientific Rationale
Container Age	If >12 months, inspect for crystals or stratification.	Although aryl alkyl ethers are more stable than dialkyl ethers, the butyl chain is susceptible to auto-oxidation at the -carbon, potentially forming peroxides over long periods.
Peroxide Test	Mandatory if age > 1 year. Use standard peroxide test strips (e.g., Quantofix).	If peroxides >100 ppm, do not move. Contact EHS for stabilization (typically with ferrous sulfate or reducing agents) before disposal.
Physical State	Confirm liquid phase homogeneity.	Solid precipitates in nitro compounds can indicate shock-sensitive decomposition products or impurities.

## Waste Stream Segregation Strategy

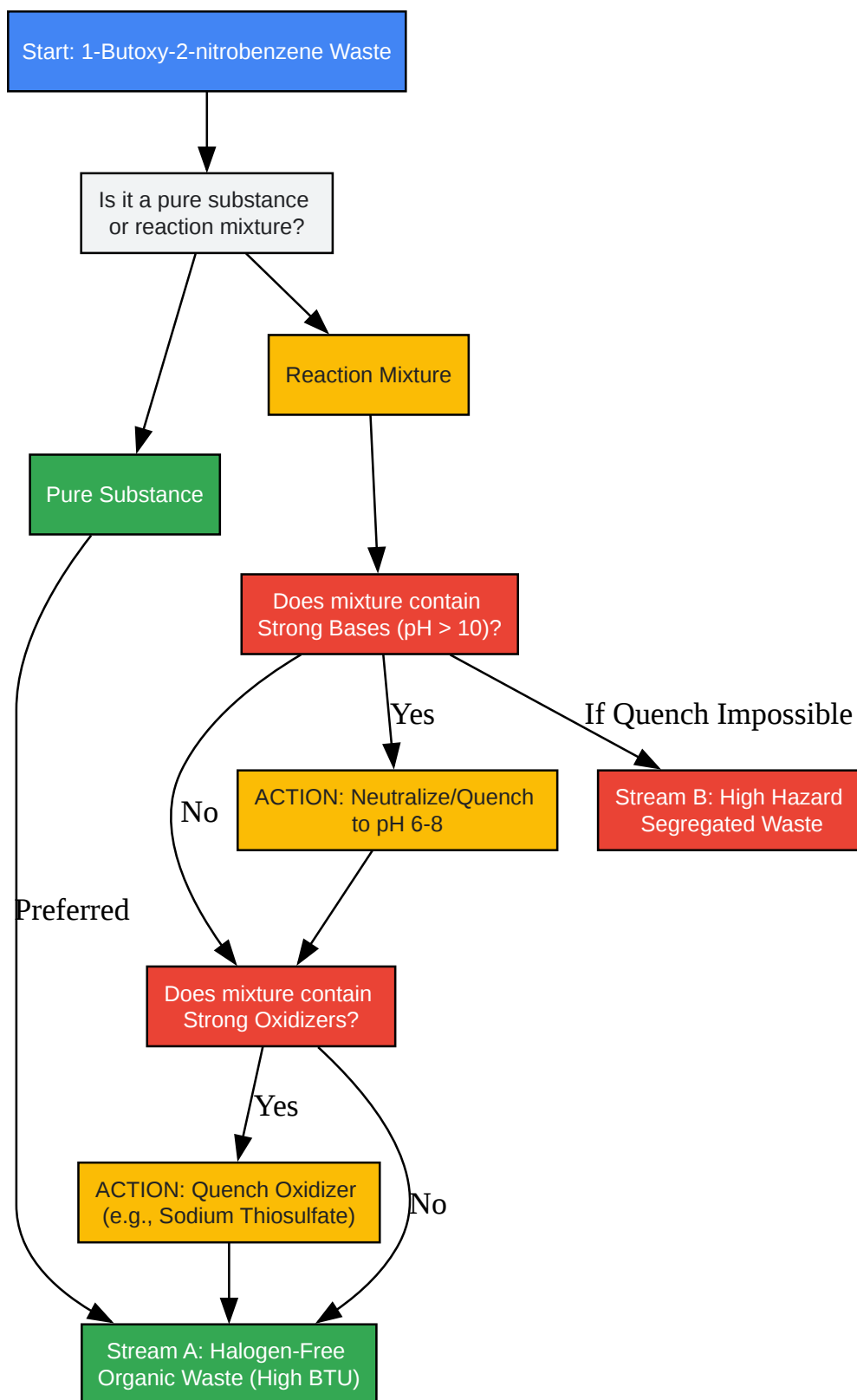
The Golden Rule: Never dispose of nitroaromatics in "General Organic Waste" if that stream contains strong bases (pH > 10) or strong oxidizers.

## Why Segregation Matters

Nitro groups are electron-withdrawing, making the aromatic ring electron-deficient. In the presence of strong bases (hydroxides, alkoxides), these compounds can undergo rapid, exothermic nucleophilic attacks or polymerization, potentially rupturing waste containers.

## Decision Logic Workflow

The following diagram outlines the decision process for segregating this specific compound.



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Figure 1: Decision matrix for segregating **1-Butoxy-2-nitrobenzene** waste streams. Note the critical quenching steps for reactive mixtures.

## Step-by-Step Disposal Protocol

### Phase 1: Personal Protective Equipment (PPE)

- Respiratory: Work inside a certified chemical fume hood.
- Skin (Critical): Nitroaromatics permeate standard nitrile gloves rapidly.
  - Recommendation: Use Silver Shield (EVOH) or Viton laminate gloves.
  - Alternative: If handling small closed bottles, double-glove with thick nitrile, but change immediately upon any splash contact.

### Phase 2: Packaging

- Select Container: Use High-Density Polyethylene (HDPE) or Amber Glass. Avoid metal containers due to potential corrosion or catalytic decomposition risks over time.
- Headspace: Leave at least 10% headspace. Nitro compounds can expand or off-gas slightly if residual decomposition occurs.
- Transfer: Pour slowly using a funnel. If the material is viscous, do not rinse the original bottle with acetone unless the waste stream is approved for flammables.

### Phase 3: Labeling (RCRA & DOT Compliance)

Even if your facility does not require full RCRA codes for internal transfers, your label must include:

- Full Chemical Name: **1-Butoxy-2-nitrobenzene**.<sup>[2]</sup>
- Hazard Checkboxes: Toxic, Combustible.
- Constituents: If a mixture, list the solvent % (e.g., "10% **1-Butoxy-2-nitrobenzene** in Dichloromethane").

RCRA Waste Code Guidance: While **1-Butoxy-2-nitrobenzene** is not explicitly P- or U-listed by CAS in 40 CFR 261.33, it is a derivative of nitrobenzene (F004/K104 contexts).

- Best Practice: Classify as D001 (Ignitable, if in flammable solvent) and potentially Characteristic Toxic if leachable.
- Destruction Method: The ultimate disposal path must be Incineration (Fuel Blending) to ensure thermal destruction of the nitro group to

and

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## Emergency Contingencies: Spill Response

If a spill occurs (>100 mL) outside a hood:

- Evacuate: Nitro vapors are toxic. Clear the area.
- Isolate: Close doors to prevent vapor migration.
- PPE Up: Don Silver Shield gloves and a respirator (organic vapor cartridge) if trained.
- Absorb: Use Vermiculite or Clay absorbent.
  - Do NOT use: Paper towels or sawdust (combustible organics + nitro compounds = fire risk).
- Decontaminate: Wash the surface with a mild detergent and water. Collect all wash water as hazardous waste.

## References

- Sigma-Aldrich. (2023). Safety Data Sheet: **1-Butoxy-2-nitrobenzene**. Merck KGaA. [Link](#)
- U.S. Environmental Protection Agency (EPA). (2023). Defined Hazardous Waste: Listed and Characteristic Wastes (40 CFR Part 261). RCRA Online. [Link](#)

- National Oceanic and Atmospheric Administration (NOAA). (2023). Cameo Chemicals: Nitroaromatic Compounds Hazards. [Link](#)
- Thermo Fisher Scientific. (2023). Handling and Disposal of Nitro Compounds. Fisher Scientific Safety Resources. [Link](#)

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## Sources

- 1. Hazardous Waste Disposal Guide - Research Areas | Policies [[policies.dartmouth.edu](https://policies.dartmouth.edu)]
- 2. [angenesci.com](https://www.angenesci.com) [[angenesci.com](https://www.angenesci.com)]
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